

The Development of Melengestrol Acetate for Animal Use: A Technical Guide

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Compound of Interest

Compound Name: Melengestrol

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Abstract: **Melengestrol** acetate (MGA) is a synthetic progestational steroid that has become a cornerstone of the beef cattle industry, primarily used for estrus suppression in heifers, which leads to improved feed efficiency and rate of gain. This technical guide provides an in-depth history of its development, mechanism of action, key experimental findings, and regulatory milestones. It is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols and quantitative data to facilitate a comprehensive understanding of MGA's role in animal agriculture.

Early Discovery and Development

Melengestrol acetate (MGA) is an orally active progestogen developed for its potent effects on the reproductive cycle of female beef cattle.[1] Its primary applications are to suppress estrus (heat), which minimizes undesirable behaviors and stress in feedlot heifers, and to synchronize estrus for controlled breeding programs.[2][3] The development and research efforts were significantly led by scientists at The Upjohn Company.[4]

Initial regulatory milestones include its approval for use in heifers fed for slaughter on May 22, 1968.[5] This was later expanded to include heifers intended for breeding on February 18, 1997.[5] These approvals paved the way for its widespread adoption in the beef industry.

Mechanism of Action

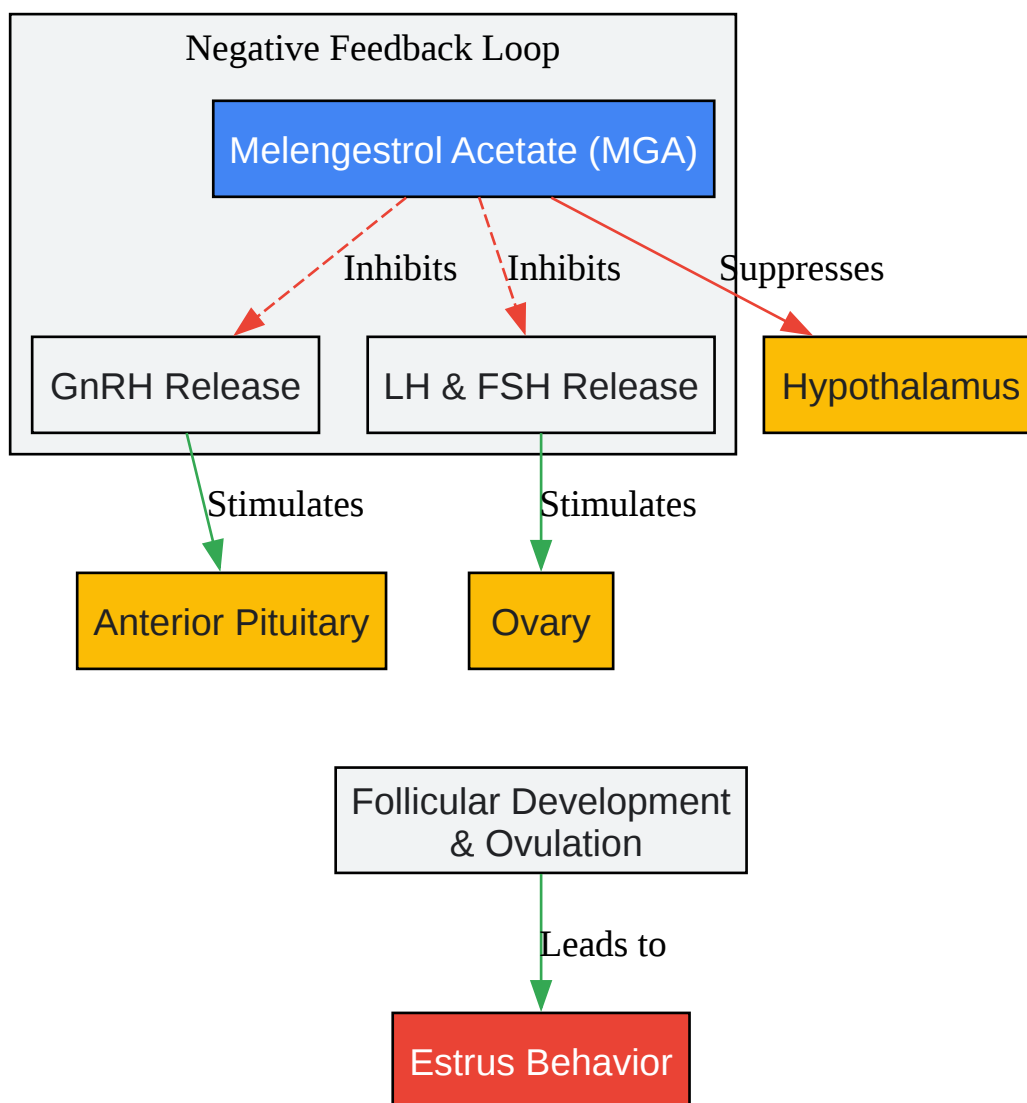
MGA functions as a synthetic progestogen, mimicking the action of the natural hormone progesterone.[2] Its primary mechanism involves binding to the progesterone receptor, with

studies showing it has a greater binding affinity for this receptor than progesterone itself.[6] This interaction is central to its physiological effects.

By activating the progesterone receptor, MGA exerts negative feedback on the hypothalamus and pituitary gland. This suppresses the release of Gonadotropin-Releasing Hormone (GnRH) and, consequently, the Luteinizing Hormone (LH) surge required for ovulation.[2] The sustained administration of MGA effectively prevents both estrus behavior and ovulation.[7][8]

Signaling Pathway

The signaling cascade initiated by MGA is crucial to its function. The following diagram illustrates the hormonal pathway suppressed by MGA.



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MGA's suppression of the HPG axis.

Key Efficacy and Safety Studies

The approval and adoption of MGA were supported by numerous studies evaluating its efficacy for estrus suppression, growth promotion, and feed efficiency, as well as its safety profile.

Estrus Suppression and Synchronization

MGA is highly effective for suppressing estrus in heifers. The typical dosage for this purpose is 0.5 mg per head per day.[7] This dosage has been shown to almost completely inhibit both estrus and ovulation.[8] MGA is a key component in many estrus synchronization protocols, often used in combination with prostaglandins (e.g., the MGA-PG protocol) to facilitate timed artificial insemination (AI) and improve pregnancy rates.[2][7]

Growth Promotion and Feed Efficiency

Beyond its reproductive effects, MGA consistently improves the performance of feedlot heifers. When fed at recommended doses, it has been shown to increase the rate of weight gain and improve feed efficiency.[3][9] This is attributed to the hormonal stabilization that promotes optimal muscle growth and reduces energy expenditure associated with estrous cycling behaviors.[2]

Table 1: Summary of MGA Performance Trials in Feedlot Heifers

Study Period	Treatment Group	Average Daily Gain (lbs)	Feed Efficiency (Feed/Gain)	Estrus Suppression
1969-1971 (3-Yr Avg.) [9]	Control	1.74	-	N/A
1969-1971 (3-Yr Avg.) [9]	MGA (0.4 mg/day)	1.81	-	100%
1968 [10]	Control	-	-	N/A
1968 [10]	MGA (0.3 mg/day)	21% faster gain	11% more efficient	99.8% effective
2008 [11]	Control	-	-	N/A

| 2008[\[11\]](#) | MGA | Significantly improved | Significantly improved | N/A |

Note: Direct comparison of feed efficiency values across different studies may not be appropriate due to variations in rations and conditions.

Safety and Residue Profiles

Extensive studies have demonstrated MGA to be a very safe compound for its intended use.[\[4\]](#)
[\[8\]](#) Residue depletion studies are critical for ensuring food safety. The target tissue for MGA is fat, with a tolerance of 25 parts per billion (ppb) set by the FDA.[\[5\]](#)[\[12\]](#) Studies have shown that with recommended withdrawal periods, MGA residues in edible tissues are well below established tolerance levels.[\[1\]](#) For instance, heifers fed 0.5 mg of MGA daily for over 120 days showed no quantifiable residues in muscle, liver, kidney, or fat after a two-day withdrawal period.[\[1\]](#) A zero-day withdrawal period has been established for certain MGA combinations.
[\[13\]](#)

Table 2: Approved MGA Dosages and Indications

Target Animal	Dosage (mg/head/day)	Indication
Heifers for Slaughter[5]	0.25 - 0.50	Increased rate of weight gain, improved feed efficiency, suppression of estrus.

| Heifers for Breeding[5] | 0.50 | Suppression of estrus. |

Experimental Protocols

The development of MGA relied on standardized experimental designs to test its efficacy and safety. Below is a representative protocol for an estrus synchronization study.

Protocol: MGA-PG Estrus Synchronization

This protocol is designed to synchronize estrus in a herd of beef heifers to facilitate timed artificial insemination (AI).

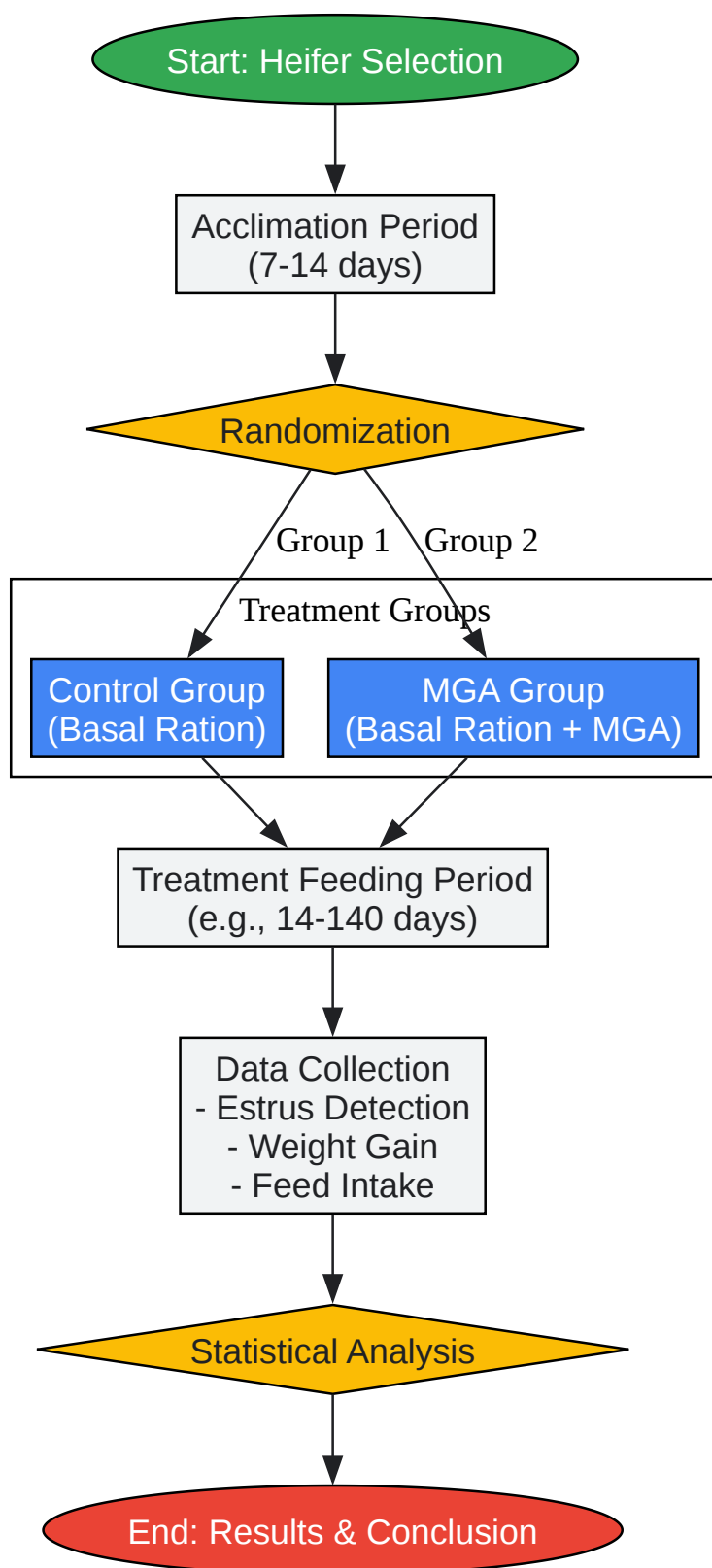
- **Animal Selection:** Select sexually mature, non-pregnant, cycling beef heifers. Ensure animals are in good health and on a positive plane of nutrition.
- **Acclimation Period (7-14 days):** House heifers in the study environment to allow for adaptation. Monitor for normal behavior and feed intake.
- **MGA Feeding Period (14 days):** Incorporate MGA into the total mixed ration or a supplement to provide a consistent daily dose of 0.5 mg per heifer.[7] Ensure complete and consistent consumption by all animals.
- **MGA Withdrawal:** After 14 days, remove the MGA-supplemented feed.
- **Prostaglandin Injection (Day 33):** 19 days after MGA withdrawal, administer an injection of prostaglandin F2 α (PGF2 α) to all heifers.[7] This induces luteolysis (regression of the corpus luteum) in cycling animals.
- **Estrus Detection and AI:** Begin intensive estrus detection (e.g., using heat detection patches, visual observation) following the PGF2 α injection. Inseminate heifers approximately 12 hours

after observed estrus. Alternatively, a timed AI protocol can be implemented 72-84 hours post-PGF2 α injection, often combined with a GnRH injection to ensure ovulation.

- Data Collection: Record rates of estrus expression, timing of estrus, and conception/pregnancy rates confirmed via ultrasonography at a later date.

Experimental Workflow Diagram

The following diagram outlines the workflow for a typical MGA efficacy trial.



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Workflow for an MGA efficacy study.

Regulatory Landscape and Modern Applications

MGA is approved for use as a Type A medicated article, which is then used to manufacture Type B or C medicated feeds.[5][14] It is available over-the-counter for its specified uses in heifers.[5] The Food and Drug Administration (FDA) continues to approve new combinations and generic versions of MGA, reflecting its sustained importance in the industry. For instance, approvals exist for combining MGA with other feed additives like monensin and lubabegron to achieve multiple production benefits simultaneously.[12][13]

Its primary applications remain the suppression of estrus in feedlot heifers and as a foundational tool in reproductive synchronization protocols for breeding herds.[2] The economic benefits, including improved feed-to-weight ratios and higher pregnancy rates from synchronized breeding, ensure MGA's continued relevance in modern beef production.[2][11]

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References

- 1. fao.org [fao.org]
- 2. chibiotech.com [chibiotech.com]
- 3. fao.org [fao.org]
- 4. avmajournals.avma.org [avmajournals.avma.org]
- 5. animaldrugsatfda.fda.gov [animaldrugsatfda.fda.gov]
- 6. Basis of melengestrol acetate action as a progestin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. avmajournals.avma.org [avmajournals.avma.org]
- 9. ag.ndsu.edu [ag.ndsu.edu]
- 10. academic.oup.com [academic.oup.com]
- 11. Evaluation of the efficacy and cost-effectiveness of melengestrol acetate in feedlot heifer calves in western Canada - PubMed [pubmed.ncbi.nlm.nih.gov]

- 12. [animaldrugsatfda.fda.gov](https://www.fda.gov/animal/drugs/animal-drugs) [[animaldrugsatfda.fda.gov](https://www.fda.gov/animal/drugs/animal-drugs)]
- 13. [animaldrugsatfda.fda.gov](https://www.fda.gov/animal/drugs/animal-drugs) [[animaldrugsatfda.fda.gov](https://www.fda.gov/animal/drugs/animal-drugs)]
- 14. Federal Register :: New Animal Drugs for Use in Animal Feeds; Melengestrol [[federalregister.gov](https://www.federalregister.gov)]
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